

Albendazole Sulfoxide-D3: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: *Albendazole sulfoxide-D3*

Cat. No.: *B602568*

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Introduction

Albendazole sulfoxide-D3 is the deuterium-labeled form of Albendazole sulfoxide, the primary active metabolite of the broad-spectrum anthelmintic drug, Albendazole. Due to its isotopic labeling, **Albendazole sulfoxide-D3** serves as an ideal internal standard for quantitative bioanalytical studies, particularly those employing liquid chromatography-mass spectrometry (LC-MS/MS). Its use is critical for accurate quantification of Albendazole and its metabolites in complex biological matrices such as plasma, enabling robust pharmacokinetic, drug metabolism, and bioequivalence studies. This technical guide provides in-depth information on the properties, analytical methodologies, and applications of **Albendazole sulfoxide-D3** for researchers, scientists, and drug development professionals.

Physicochemical and General Data

A summary of the key physical and chemical properties of **Albendazole sulfoxide-D3** is presented below.

Property	Value	Source
Chemical Name	trideuteriomethyl N-(6-propylsulfinyl-1H-benzimidazol-2-yl)carbamate	PubChem
Synonyms	Ricobendazole-D3, Albendazole oxide-D3	MedchemExpress
CAS Number	1448346-38-0	PubChem
Molecular Formula	C ₁₂ H ₁₂ D ₃ N ₃ O ₃ S	Pharmaffiliates
Molecular Weight	284.35 g/mol	PubChem
Exact Mass	284.10224276 Da	PubChem
Appearance	White to off-white solid	Fisher Scientific
Purity	>98.00%	GlpBio
Solubility	DMSO: ≥ 25 mg/mL (87.92 mM)	MedchemExpress
Storage Conditions	Store at -20°C for long-term storage. Stock solutions: -80°C for up to 6 months, -20°C for up to 1 month. ^[1]	GlpBio

Analytical Applications and Methodologies

Albendazole sulfoxide-D3 is predominantly utilized as an internal standard in LC-MS/MS methods for the simultaneous determination of Albendazole and its active metabolite, Albendazole sulfoxide, in biological fluids.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

A validated LC-MS/MS method for the analysis of Albendazole and Albendazole sulfoxide in human plasma has been reported, utilizing **Albendazole sulfoxide-D3** as an internal standard.^[2]

Mass Spectrometry Parameters:

The analysis is typically performed on a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in the positive ionization mode.[2]

Parameter	Albendazole	Albendazole Sulfoxide	Albendazole Sulfoxide-D3 (IS)
Precursor Ion (Q1) m/z	266.1	282.1	287.1
Product Ion (Q2) m/z	234.1	250.1	255.1
Ion Spray Voltage	2500 V	2500 V	2500 V
Curtain Gas	43 psi	43 psi	43 psi
Gas 1	50 psi	50 psi	50 psi
Gas 2	60 psi	60 psi	60 psi
Turbo Heater Temperature	450 °C	450 °C	450 °C
Collision Activation Dissociation	7 psi	7 psi	7 psi

Chromatographic Conditions:

Parameter	Value
Column	Hypurity C18 (50 mm × 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile : 2.0 mM Ammonium Acetate, pH 5.0 (80:20, v/v)
Flow Rate	1.00 mL/min
Column Temperature	40 °C
Injection Volume	10 µL

Method Performance:

Parameter	Albendazole	Albendazole Sulfoxide
Linearity Range	0.200–50.0 ng/mL	3.00–600 ng/mL
Mean Recovery	86.03%–89.66%	86.03%–89.66%
IS-Normalized Matrix Factor	0.985–1.042	0.985–1.042

Experimental Protocols

Preparation of Stock and Working Solutions

Internal Standard (IS) Stock Solution (**Albendazole sulfoxide-D3**): Prepare a stock solution of **Albendazole sulfoxide-D3** by dissolving an accurately weighed amount in methanol to achieve a concentration of 100.0 µg/mL.

Internal Standard (IS) Working Solution: Prepare a combined working solution of the internal standards. For instance, a working solution containing 10.00 ng/mL of Albendazole-d3 and 500 ng/mL of Albendazole sulfoxide-d5 (a suitable alternative to D3 if used in the same study) can be prepared by diluting the respective stock solutions in methanol:water (60:40, v/v).[\[1\]](#)

Storage: Store stock and working solutions at 2–8 °C until use.[\[1\]](#)

Sample Preparation: Solid-Phase Extraction (SPE)

A common method for extracting Albendazole and its metabolites from plasma is solid-phase extraction.

Protocol 1:

- To 100 µL of human plasma, add the internal standard working solution.
- Add 100 µL of 2 mM ammonium acetate solution and vortex for 60 seconds.
- Centrifuge at 13,148 g for 5 minutes at 10 °C.

- Condition a Strata™-X (30 mg/mL) SPE cartridge with 1.0 mL of methanol followed by 1.0 mL of water.
- Load the supernatant from the plasma sample onto the SPE cartridge.
- Wash the cartridge twice with 1.0 mL of 10% (v/v) methanol in water.
- Elute the analytes and internal standard with 1 mL of the mobile phase.[\[2\]](#)
- The eluate is then ready for injection into the LC-MS/MS system.

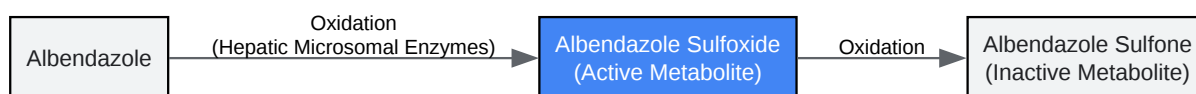
Protocol 2:

- Condition Oasis HLB 3 cc 60 mg cartridges with 1 mL of methanol and 1 mL of ultrapure water.
- Load 1 mL of plasma onto the cartridge.
- Wash the cartridge with 3 mL of water.
- Dry the cartridge with air for 5 minutes.
- Elute the analytes with 2 mL of methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue with 0.25 mL of the mobile phase.[\[3\]](#)
- Inject a 50 µL aliquot into the chromatographic system.[\[3\]](#)

Visualizations

Metabolic Pathway of Albendazole

The following diagram illustrates the metabolic conversion of Albendazole to its active metabolite, Albendazole sulfoxide, and its subsequent oxidation to the inactive Albendazole sulfone.

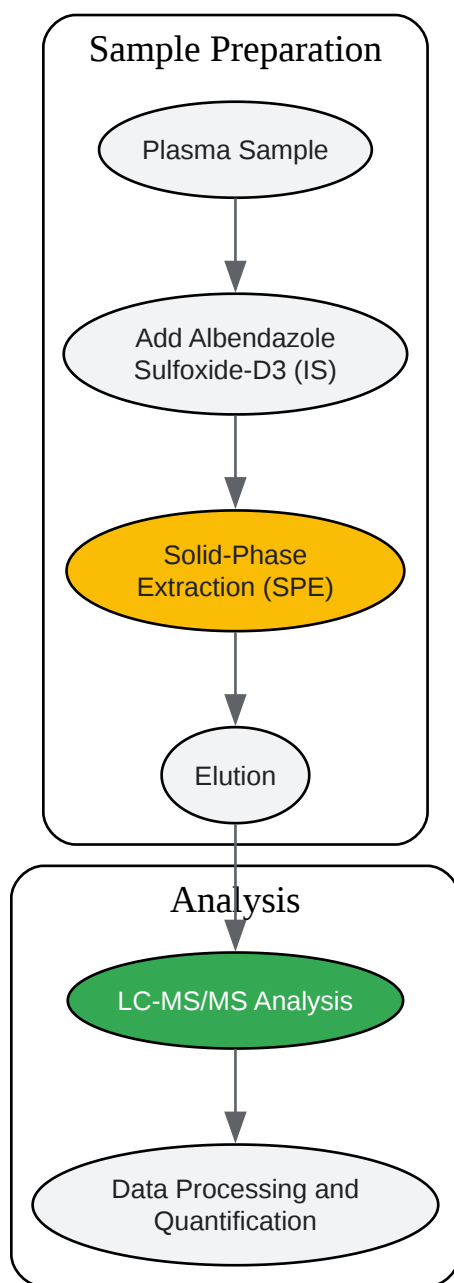


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Caption: Metabolic pathway of Albendazole.

Analytical Workflow for Plasma Sample Analysis

This diagram outlines the typical workflow for the quantification of Albendazole and its metabolites in plasma samples using **Albendazole sulfoxide-D3** as an internal standard.



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Caption: Analytical workflow for plasma analysis.

Conclusion

Albendazole sulfoxide-D3 is an indispensable tool for researchers in the fields of pharmacology, drug metabolism, and clinical chemistry. Its use as an internal standard ensures the accuracy and reliability of quantitative analytical methods for Albendazole and its

metabolites. The detailed methodologies and data presented in this guide are intended to facilitate the development and validation of robust bioanalytical assays for a wide range of research applications.

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